

benchmarking the synthesis of cyclobutyl(cyclopropyl)methanone against other methods

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Compound of Interest

Compound Name: Cyclobutyl(cyclopropyl)methanone

Cat. No.: B1425382

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A Comparative Guide to the Synthesis of Cyclobutyl(cyclopropyl)methanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of two plausible and efficient synthetic routes for the preparation of **cyclobutyl(cyclopropyl)methanone**, a valuable building block in medicinal chemistry and organic synthesis. The comparison is based on established chemical principles and data from analogous reactions, offering a practical framework for laboratory-scale synthesis.

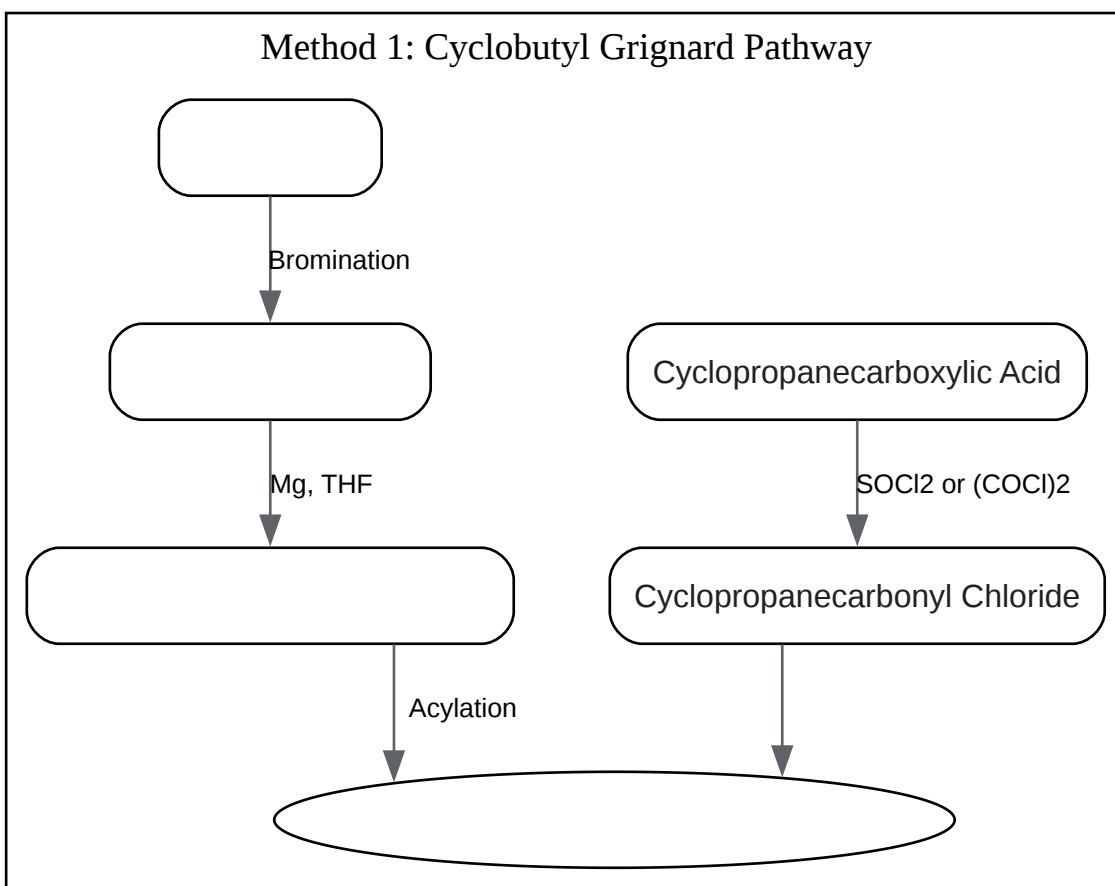
Introduction

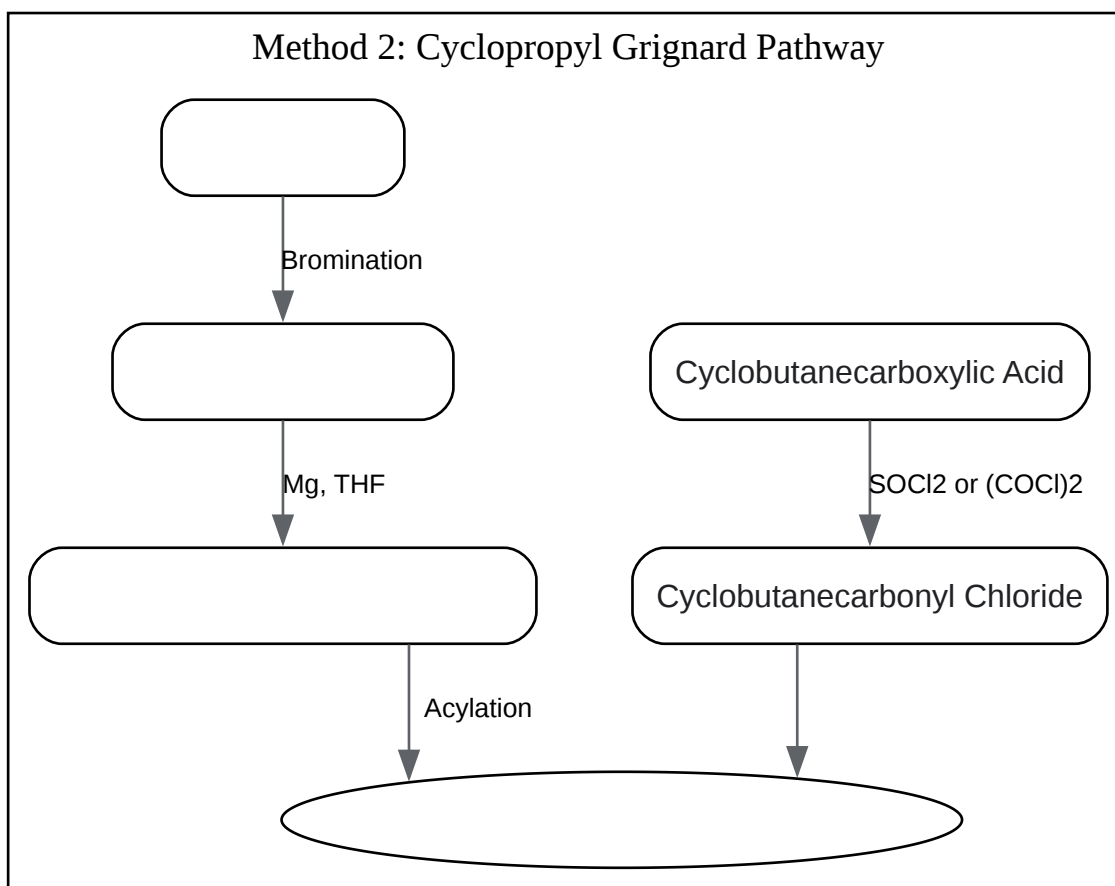
Cyclobutyl(cyclopropyl)methanone is a ketone featuring two strained carbocyclic rings, a cyclobutane and a cyclopropane. This unique structural motif makes it an attractive starting material for the synthesis of more complex molecules with potential applications in drug discovery. The inherent ring strain of both the cyclobutyl and cyclopropyl groups can be harnessed for various chemical transformations. This guide outlines two primary retrosynthetic approaches for its synthesis, both centered around the formation of the carbon-carbon bond between the carbonyl group and one of the cycloalkyl rings via a Grignard reaction with an acyl chloride.

Method 1: Acylation of Cyclobutylmagnesium Bromide with Cyclopropanecarbonyl Chloride

This approach involves the preparation of a cyclobutyl Grignard reagent, which then acts as a nucleophile, attacking the electrophilic carbonyl carbon of cyclopropanecarbonyl chloride.

Workflow Diagram





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